

"synthesis and properties of Methyl 2,2-dichloropropionate"

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Compound of Interest

Compound Name: Methyl 2,2-dichloropropionate

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An In-depth Technical Guide to the Synthesis and Properties of **Methyl 2,2-dichloropropionate**

For Researchers, Scientists, and Drug Development Professionals

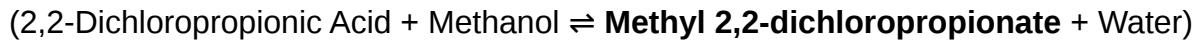
Abstract

Methyl 2,2-dichloropropionate (CAS No. 17640-02-7), also known as Dalapon-methyl, is a chlorinated ester of propionic acid.^{[1][2]} Its structural features make it a potentially useful intermediate in organic synthesis for the introduction of a gem-dichloro-substituted propyl moiety. This document provides a comprehensive overview of its synthesis, physical and chemical properties, and safety information, tailored for a technical audience.

Synthesis of Methyl 2,2-dichloropropionate

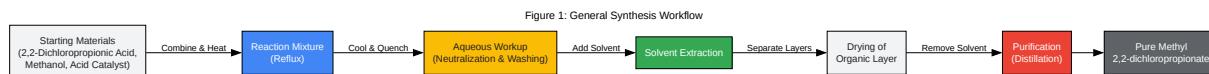
The most direct and common method for the synthesis of **Methyl 2,2-dichloropropionate** is the acid-catalyzed esterification of 2,2-dichloropropionic acid with methanol. This reaction, a classic Fischer esterification, involves the protonation of the carboxylic acid, followed by nucleophilic attack from methanol and subsequent dehydration to yield the ester.

General Reaction Scheme



Synthesis Workflow Diagram

The overall process from starting materials to the purified product can be visualized as follows:



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Caption: Figure 1: General Synthesis Workflow

Detailed Experimental Protocol (Fischer Esterification)

This protocol is a representative procedure based on the principles of Fischer esterification for converting carboxylic acids to esters.[\[3\]](#)[\[4\]](#)

Materials:

- 2,2-Dichloropropionic acid (1.0 mol, 142.96 g)[\[5\]](#)
- Anhydrous Methanol (used as solvent and reagent, ~10-20 mol excess)
- Concentrated Sulfuric Acid (catalyst, ~2-5% of the acid weight)
- Saturated Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Organic solvent for extraction (e.g., Diethyl ether or Dichloromethane)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,2-dichloropropionic acid.

- Add a significant excess of anhydrous methanol to the flask. Methanol acts as both a reagent and the solvent, and using it in excess helps to drive the equilibrium towards the product side.
- Catalyst Addition: Carefully and slowly add concentrated sulfuric acid to the stirring mixture. The addition is exothermic and should be done with caution.
- Reaction: Heat the mixture to a gentle reflux. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting carboxylic acid is consumed.
- Workup - Quenching: After the reaction is complete, allow the mixture to cool to room temperature. Carefully pour the reaction mixture into a beaker containing ice water.
- Neutralization: Slowly add a saturated solution of sodium bicarbonate to neutralize the excess sulfuric acid and any unreacted 2,2-dichloropropionic acid. Perform this step cautiously due to CO₂ evolution. Continue addition until the aqueous layer is neutral or slightly basic.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., diethyl ether) two to three times. Combine the organic layers.
- Washing & Drying: Wash the combined organic layers with water and then with brine to remove residual water-soluble impurities. Dry the organic layer over an anhydrous drying agent like magnesium sulfate, then filter.
- Solvent Removal & Purification: Remove the bulk of the solvent using a rotary evaporator. The resulting crude product can be purified by fractional distillation under reduced pressure to yield pure **Methyl 2,2-dichloropropionate**.

Physical and Chemical Properties

The known physical and chemical properties of **Methyl 2,2-dichloropropionate** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₆ Cl ₂ O ₂	[1] [6]
Molecular Weight	157.00 g/mol	[1]
CAS Number	17640-02-7	[1] [2]
Appearance	Colorless Liquid	
Boiling Point	39-40 °C @ 15 Torr	[1]
Density	1.2934 g/cm ³	[1]
Flash Point	40 °C	[1]
Synonyms	Dalapon-methyl, Methyl 2,2-dichloropropionate	[1] [2]

Spectroscopic Data (Predicted)

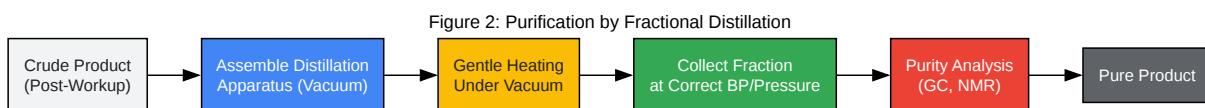
Experimental spectroscopic data for **Methyl 2,2-dichloropropionate** is not readily available in public databases. The following are predicted characteristics based on the molecule's structure.

Technique	Predicted Signals
¹ H NMR	Two singlets are expected: • A singlet around 3.8-4.0 ppm for the ester methyl protons (-COOCH ₃). • A singlet around 2.2-2.4 ppm for the C3 methyl protons (CH ₃ -CCl ₂). The signal for 2,2-dichloropropane (CH ₃ CCl ₂ CH ₃) appears at 2.21 ppm.[7]
¹³ C NMR	Four distinct signals are expected: • A signal for the carbonyl carbon (-C=O) around 165-170 ppm. • A signal for the quaternary C2 carbon (-CCl ₂) around 80-90 ppm. • A signal for the ester methyl carbon (-OCH ₃) around 50-55 ppm. • A signal for the C3 methyl carbon (CH ₃ -CCl ₂) around 30-35 ppm.
IR	Key absorption bands are expected: • A strong, sharp C=O (ester carbonyl) stretch around 1740-1760 cm ⁻¹ . • C-O (ester) stretches in the 1100-1300 cm ⁻¹ region. • C-Cl stretches in the 600-800 cm ⁻¹ region. • C-H (aliphatic) stretches just below 3000 cm ⁻¹ .

Purification

The primary method for purifying **Methyl 2,2-dichloropropionate** is fractional distillation, typically under reduced pressure to prevent decomposition at high temperatures.

Purification Workflow Diagram



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Caption: Figure 2: Purification by Fractional Distillation

Safety and Handling

Based on available data for Dalapon-methyl ester, the compound presents several hazards.

- Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).[\[1\]](#)
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[\[1\]](#)
- Handling: Should be handled in a well-ventilated fume hood. Avoid contact with skin, eyes, and clothing. Keep away from heat, sparks, and open flames. Store in a cool, dry place.[\[1\]](#)

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